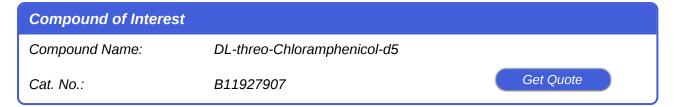


# A Comparative Analysis of Solid-Phase Extraction Cartridges for Chloramphenicol Analysis

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of various Solid-Phase Extraction (SPE) cartridges for the analysis of chloramphenicol in different matrices. The selection of an appropriate SPE cartridge is critical for achieving high recovery, minimizing matrix effects, and ensuring sensitive and reliable quantification of this broad-spectrum antibiotic. This document summarizes performance data from various studies, details experimental protocols, and provides a visual representation of the typical SPE workflow.

#### **Performance Data of Different SPE Cartridges**

The following table summarizes the performance of several common SPE cartridges for chloramphenical extraction, including recovery rates, relative standard deviation (RSD), and limits of quantification (LOQ) or detection (LOD). These parameters are crucial for evaluating the effectiveness and reliability of each cartridge type for specific applications.



SPE Cartridge Type	Sorbent Type	Matrix	Recovery (%)	RSD (%)	LOQ/LOD	Citation
AFFINIMIP ® SPE	Molecularly Imprinted Polymer	Honey	> 90%	-	0.3 μg/kg (LOQ)	[1]
Agilent Bond Elut Plexa PCX	Polymeric Cation Exchanger	Royal Jelly, Honey	-	-	-	[2]
Agilent SampliQ™ OPT	-	Honey	-	-	-	[3]
CHROMAB OND® HR- X / HLB	Hydrophilic -Lipophilic Balanced Polymer	Honey	86.8 ± 4.4	< 5	-	[3][4]
Copure® C18	Octadecyl Silica	Beef, Chicken, Fish, Shrimp	-	-	-	[5]
Macherey- Nagel CHROMAB OND® HR- X	-	Honey	-	-	-	[3]
Oasis™ HLB	Hydrophilic -Lipophilic Balanced Polymer	Honey	-	-	-	[3]
Oasis™ MCX	Mixed- Mode Cation Exchange	-	-	-	-	[6]



Oasis PRiME HLB	Hydrophilic -Lipophilic Balanced Polymer	Plasma	87.4%	-	1.25 ng/mL (LOD)	[7]
Sep-pak C18	Octadecyl Silica	Various	92.1% - 107.1%	4.4% - 11.0%	-	[6]
XAD-16 Resin	Macroporo us Resin	Surface Water, Sewage	96% - 108%	< 6.8%	-	[8]
Immunoaffi nity Chromatog raphy (IAC)	Antibody- based	Water, Skimmed Milk, Urine, Honey	88% - 124%	-	0.1 μg/L (LOQ)	[9]
Molecular Imprinted Polymers (MIP)	Polymer	Water, Skimmed Milk, Urine	91% - 124%	-	0.1 μg/L (LOQ)	[9]

#### **Experimental Protocols**

Detailed methodologies are essential for replicating experimental results and adapting them to different laboratory settings. Below are the experimental protocols for some of the cited SPE cartridges.

# AFFINIMIP® SPE Chloramphenicol Protocol (Honey Matrix)[1]

- Sample Preparation: Dissolve 10g of honey in 10mL of deionized water. Mix under magnetic stirring for 10 minutes.
- Conditioning: Condition the AFFINIMIP® SPE cartridge with 1 mL of ultrapure water, followed by 1 mL of (0.5% Acetic Acid in water)/Acetonitrile (95/5, v/v).



- Loading: Load 1 mL of the prepared honey solution onto the cartridge at a rate of 1-2 drops per second.
- Washing: Wash the cartridge with 2 mL of 1% NH3 in water.
- Drying: Dry the cartridge for a few seconds under vacuum.
- Elution: Elute the chloramphenicol with 2 mL of methanol.
- Post-Elution: Evaporate the eluate to dryness and reconstitute in the mobile phase for analysis.

#### CHROMABOND® HLB Protocol (Honey Matrix)[4]

- Sample Preparation: To 5 g of honey, add 1 mL of an internal standard solution (5 ng/mL chloramphenicol-d5). Shake vigorously for 30 seconds. Add 15 mL of ethyl acetate and shake again for 30 seconds. Centrifuge at 3000 rpm for 10 minutes. Transfer 12 mL of the supernatant to a new tube and evaporate to dryness under a nitrogen stream at 40 °C.
  Reconstitute the residue in 10 mL of water.
- Conditioning: Condition the CHROMABOND® HLB cartridge (3 mL, 200 mg) with 3 mL of methanol.
- Loading: Load 9 mL of the reconstituted sample at a flow rate of 3 mL/min.
- Washing: Wash the cartridge with 10 mL of ultrapure water at a flow rate of 3 mL/min.
- Drying: Dry the cartridge for 5 minutes under vacuum.
- Elution: Elute the chloramphenicol with 5 mL of ethyl acetate/methanol (80:20, v/v).

## Agilent Bond Elut Plexa PCX Protocol (Royal Jelly/Honey Matrix)[2]

Sample Preparation (Royal Jelly): Weigh 2 g of royal jelly, add 0.25 g of trypsin and 2 mL of water. Shake for 2 hours at 40 °C in the dark. Add 8 mL of acetonitrile with 2% ammonium hydroxide, vortex for 1 minute, and centrifuge. Dry the supernatant with N2 at 40 °C until only water remains. Adjust the volume to 5 mL with pure water.



- Sample Preparation (Honey): Mix 5 g of honey with 20 mL of pure water, vortex, and centrifuge. The supernatant is ready for cleanup.
- Conditioning & Equilibration: Condition and equilibrate the Bond Elut Plexa PCX cartridge with methanol and water.
- Loading: Load the prepared sample at a rate of >3 seconds/drop.
- Washing: Wash the cartridge with 4 mL of warm water three times.
- Drying: Dry the cartridge for 1 minute under vacuum.
- Elution: Elute with 4 mL of methanol with 8% ammonium hydroxide twice.
- Post-Elution: Dry the eluent under N2 and reconstitute with 1 mL of 10% ACN/90% water.

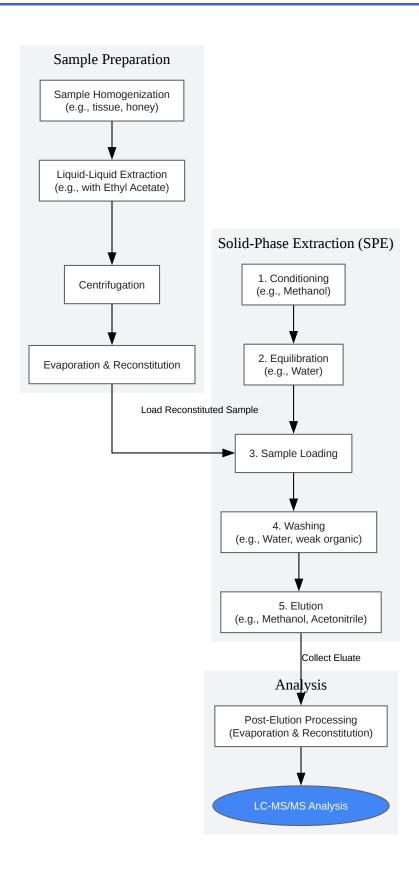
#### C18 SPE Protocol (Chicken Matrix)[10]

- Sample Preparation: Homogenize 3 g of minced chicken tissue with 4 mL of PBS. Add 1 mL of sodium chloride solution and mix. Add 4 mL of acetonitrile, vortex, and sonicate for 10 minutes. Centrifuge and transfer the supernatant to a new tube. Add 10 mL of water and 10 mL of hexane, and shake gently. Discard the upper hexane layer. Add 8 mL of ethyl acetate, mix, and centrifuge. Transfer the organic layer to a new tube and evaporate to dryness at 65 °C under nitrogen. Reconstitute the residue in 5 mL of water.
- SPE Cleanup: Carry out the SPE using a C18 cartridge (details on conditioning, washing, and elution not fully specified in the abstract).
- Post-Elution: Evaporate the eluant at 65 °C under a stream of nitrogen and reconstitute the sample residue in 100 μL of 50% methanol for analysis.

### **Experimental Workflow Visualization**

The following diagram illustrates a generalized workflow for the solid-phase extraction of chloramphenical from a sample matrix prior to analytical determination.





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Caption: Generalized workflow for chloramphenicol analysis using SPE.



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